

2-(2-Cyanophenoxy)acetohydrazide molecular properties and characterization

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Compound of Interest

Compound Name:	2-(2-Cyanophenoxy)acetohydrazide
CAS No.:	347912-40-7
Cat. No.:	B1269546

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An In-Depth Technical Guide to **2-(2-Cyanophenoxy)acetohydrazide**: Molecular Properties, Synthesis, and Characterization

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Foreword: This technical guide provides an in-depth exploration of **2-(2-Cyanophenoxy)acetohydrazide**, a versatile bifunctional molecule. As a scaffold, it incorporates a reactive hydrazide moiety and a cyanophenoxy group, making it a valuable intermediate in synthetic organic chemistry and a precursor for novel heterocyclic systems. This document is intended for researchers, medicinal chemists, and drug development professionals, offering a detailed examination of its molecular characteristics, a robust synthesis protocol, and a comprehensive guide to its analytical characterization. The methodologies described herein are grounded in established chemical principles to ensure reproducibility and validated outcomes.

Molecular Profile and Physicochemical Properties

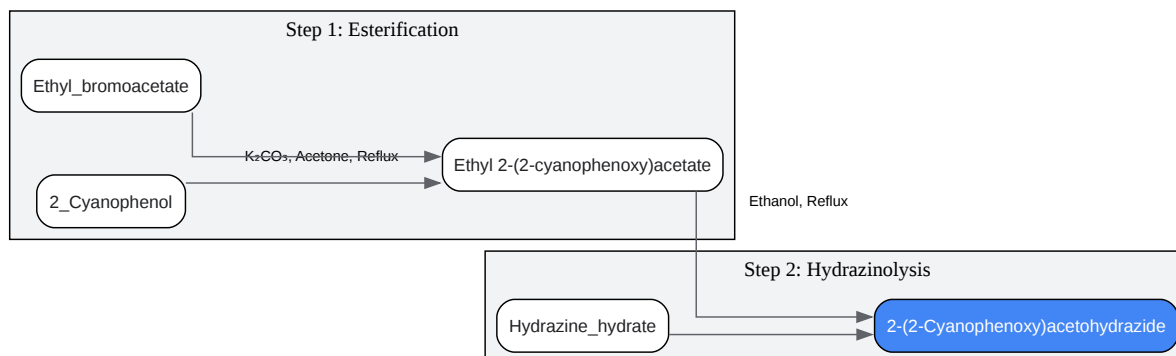
2-(2-Cyanophenoxy)acetohydrazide is a compound of significant interest due to the unique combination of its functional groups. The hydrazide group is a well-known pharmacophore and a critical building block for synthesizing various biologically active molecules, including those with antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties.^{[1][2]} The cyanophenoxy moiety adds a layer of chemical functionality, serving as a handle for further molecular elaboration or as a key interacting element in a target biological system.

The fundamental properties of **2-(2-Cyanophenoxy)acetohydrazide** are summarized below. These values are crucial for designing synthetic transformations, purification strategies, and formulation studies.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N ₃ O ₂	PubChem[3]
Molecular Weight	191.19 g/mol	PubChem[3]
Monoisotopic Mass	191.06947 Da	PubChem[3]
Physical Appearance	White to off-white solid (predicted)	General knowledge
XlogP (predicted)	0.2	PubChem[3]
Hydrogen Bond Donors	2	PubChem[3]
Hydrogen Bond Acceptors	4	PubChem[3]

Synthesis Protocol: A Self-Validating Workflow

The synthesis of **2-(2-Cyanophenoxy)acetohydrazide** is most efficiently achieved through a two-step process starting from 2-cyanophenol. This pathway is designed to be self-validating, where the successful formation of the intermediate ester provides a high degree of confidence for the subsequent hydrazinolysis step.



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Caption: A two-step synthesis workflow for **2-(2-Cyanophenoxy)acetohydrazide**.

Experimental Protocol

Step 1: Synthesis of Ethyl 2-(2-cyanophenoxy)acetate

- **Rationale:** This step involves a Williamson ether synthesis. 2-Cyanophenol is deprotonated by a weak base (potassium carbonate) to form a phenoxide, which then acts as a nucleophile, attacking the electrophilic carbon of ethyl bromoacetate. Acetone is an ideal solvent due to its polarity and appropriate boiling point for the reaction.
- To a solution of 2-cyanophenol (10 mmol) in dry acetone (50 mL), add anhydrous potassium carbonate (15 mmol).
- Stir the mixture at room temperature for 30 minutes.
- Add ethyl bromoacetate (11 mmol) dropwise to the suspension.
- Heat the reaction mixture to reflux and maintain for 6-8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

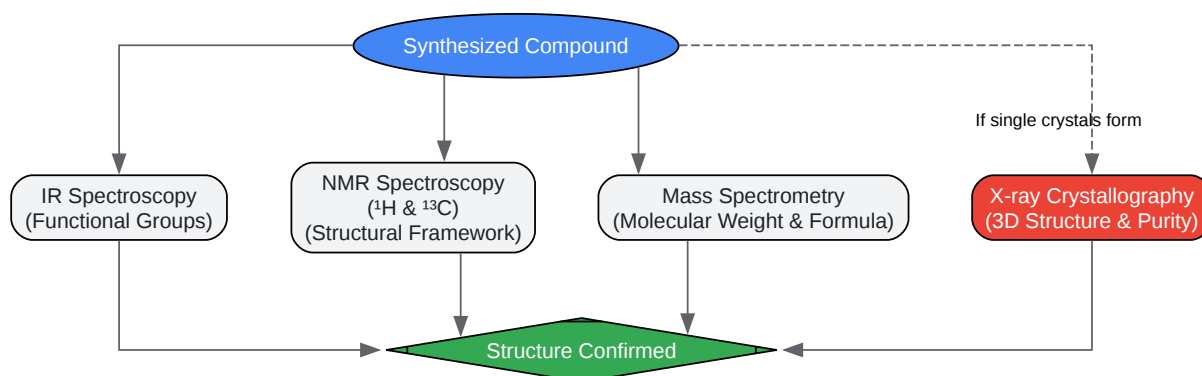
- After completion, cool the mixture to room temperature and filter off the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude ester. The product can be purified by column chromatography or used directly in the next step if sufficiently pure.

Step 2: Synthesis of **2-(2-Cyanophenoxy)acetohydrazide**

- Rationale: This is a nucleophilic acyl substitution reaction. The highly nucleophilic hydrazine hydrate attacks the electrophilic carbonyl carbon of the intermediate ester, leading to the displacement of the ethoxy group and formation of the stable hydrazide. Ethanol is a suitable solvent that readily dissolves both reactants.
- Dissolve the crude ethyl 2-(2-cyanophenoxy)acetate (8 mmol) in absolute ethanol (40 mL).
- Add hydrazine hydrate (16 mmol, 2 equivalents) to the solution.
- Heat the mixture to reflux for 4-6 hours. The formation of a precipitate often indicates product formation.^[4]
- Monitor the reaction by TLC until the ester starting material is consumed.
- Cool the reaction mixture in an ice bath to maximize precipitation.
- Filter the solid product, wash with cold ethanol, and dry under vacuum to yield **2-(2-Cyanophenoxy)acetohydrazide**.

Analytical Characterization: A Multi-Technique Approach

Confirming the identity and purity of the synthesized **2-(2-Cyanophenoxy)acetohydrazide** requires a combination of spectroscopic techniques. Each method provides unique, complementary information, creating a robust and self-validating characterization package.



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Caption: A comprehensive workflow for the analytical characterization of the title compound.

Infrared (IR) Spectroscopy

- Principle: IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations. For **2-(2-Cyanophenoxy)acetohydrazide**, the key is to confirm the presence of N-H, C=O, C≡N, and C-O-C ether linkages and the absence of the ester C=O band from the intermediate.
- Sample Preparation: Prepare a potassium bromide (KBr) pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a thin, transparent disk.
- Expected Absorption Bands:

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode	Expected Appearance
3350 - 3250	N-H (Hydrazide)	Stretching (NH ₂ , NH)	Two or more medium to strong bands[5]
2230 - 2220	C≡N (Nitrile)	Stretching	Sharp, medium intensity band[6]
1700 - 1660	C=O (Amide I)	Stretching	Strong, sharp band[4]
1650 - 1620	N-H (Hydrazide)	Bending (Scissoring)	Medium band
1250 - 1200	C-O-C (Aryl Ether)	Asymmetric Stretching	Strong band
1100 - 1050	C-O-C (Aryl Ether)	Symmetric Stretching	Medium band

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. ¹H NMR reveals the number of different types of protons, their electronic environment, and their proximity to other protons, while ¹³C NMR provides information on the carbon skeleton.
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). DMSO-d₆ is an excellent choice as it solubilizes the compound and its residual water peak does not interfere with most signals. The labile N-H protons are also clearly visible.
- Expected ¹H NMR Signals (in DMSO-d₆, 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 9.50	Singlet (broad)	1H	-NH-NH ₂	Labile amide proton, broad due to exchange.
7.80 - 7.00	Multiplet	4H	Ar-H	Aromatic protons of the cyanophenyl ring.
~ 4.80	Singlet	2H	O-CH ₂ -C=O	Methylene protons adjacent to the ether oxygen and carbonyl group.
~ 4.40	Singlet (broad)	2H	-NH-NH ₂	Labile amine protons, broad due to exchange. [4]

- Expected ¹³C NMR Signals (in DMSO-d₆, 100 MHz):

Chemical Shift (δ , ppm)	Assignment	Rationale
~ 168.0	C=O	Carbonyl carbon, deshielded by oxygen.
160.0 - 115.0	Ar-C	Six distinct signals for the aromatic carbons.
~ 116.0	C≡N	Nitrile carbon. [7]
~ 105.0	Ar-C-CN	Quaternary aromatic carbon attached to the nitrile group.
~ 67.0	O-CH ₂ -C=O	Methylene carbon adjacent to the ether oxygen.

Mass Spectrometry (MS)

- Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. High-resolution mass spectrometry (HRMS) can determine the elemental composition of the parent ion, confirming the molecular formula. Fragmentation patterns provide further structural evidence.
- Method: Electrospray ionization (ESI) is the preferred method due to the polarity of the molecule. The analysis can be run in positive ion mode $[M+H]^+$.
- Expected Results:

Ion	Calculated m/z	Observation
$[M+H]^+$	192.0768	The protonated molecular ion should be the base peak or a very prominent peak, confirming the molecular weight. [3]
$[M+Na]^+$	214.0587	An adduct with sodium is commonly observed. [3]

- Predicted Fragmentation: Collisionally activated dissociation (CAD) of the $[M+H]^+$ ion would likely lead to the cleavage of the amide C-N bond or the ether bond, providing fragments that can be used to piece the structure together, thus validating the connectivity.

X-ray Crystallography

- Principle: Single-crystal X-ray diffraction provides unambiguous proof of molecular structure, including bond lengths, bond angles, and stereochemistry. It also reveals how molecules pack in the solid state, detailing intermolecular interactions like hydrogen bonding.
- Methodology: High-quality single crystals can be grown by slow evaporation of a saturated solution of the compound in a suitable solvent system (e.g., ethanol/water, DMF).
- Anticipated Structural Features:

- The acetohydrazide group is expected to be nearly planar.[8][9]
- The crystal structure will likely be stabilized by an extensive network of intermolecular hydrogen bonds involving the N-H donors of the hydrazide group and the C=O, C≡N, and ether oxygen acceptors, often forming dimers or infinite chains.[8][10]

Potential Applications and Biological Significance

The structural motifs within **2-(2-Cyanophenoxy)acetohydrazide** suggest significant potential in medicinal chemistry and materials science. Hydrazide-hydrazone derivatives are a well-established class of compounds with a broad spectrum of biological activities.[11][12] The presence of the cyano group can enhance binding interactions and improve metabolic stability.

- **Antimicrobial Agents:** Hydrazones derived from this core could be screened for antibacterial and antifungal activity.[2]
- **Anticancer Drug Development:** Many hydrazone-containing compounds have shown potent cytotoxic effects against various cancer cell lines.[4][11]
- **Enzyme Inhibitors:** The scaffold can be elaborated to target specific enzymes involved in disease pathways.[13]
- **Coordination Chemistry:** The hydrazide and nitrile functionalities can act as ligands for metal ions, opening possibilities in the design of novel coordination polymers and catalysts.

Conclusion

2-(2-Cyanophenoxy)acetohydrazide is a readily accessible and highly functionalized molecular scaffold. The synthetic route is straightforward and high-yielding. Its structure can be unequivocally confirmed through a synergistic application of modern analytical techniques, including IR, NMR, and mass spectrometry, with X-ray crystallography providing the ultimate structural proof. The inherent chemical reactivity and the established biological relevance of its constituent moieties make **2-(2-Cyanophenoxy)acetohydrazide** a compound of considerable interest for further investigation and application in drug discovery and materials science.

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